

Application Note: Quantification of MDMB-CHMINACA in Biological Samples using LC-MS/MS

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Compound of Interest

Compound Name: *Mdmb-chminaca, (+-)-*

CAS No.: 1715016-78-6

Cat. No.: B15720891

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Introduction

MDMB-CHMINACA is a potent, indole-based synthetic cannabinoid that acts as a full agonist of the CB1 receptor.[1] It has been associated with numerous serious adverse events, including acute intoxications and fatalities.[1] Due to its high potency and rapid metabolism, sensitive and specific analytical methods are crucial for its detection and quantification in biological matrices to understand its toxicological effects and to support clinical and forensic investigations.[2][3] This application note provides a detailed protocol for the quantification of MDMB-CHMINACA in biological samples, such as whole blood, serum, and hair, using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The methodologies described are compiled from various validated methods in the scientific literature.[2][3][4][5]

Experimental Protocols

This section details the procedures for sample preparation and LC-MS/MS analysis for the quantification of MDMB-CHMINACA.

Sample Preparation

Effective sample preparation is critical to remove matrix interferences and concentrate the analyte.^[2] Both Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE) are commonly used methods.^[2]

Liquid-Liquid Extraction (LLE) for Whole Blood/Serum:

- Sample Aliquoting: Pipette 0.2 mL of whole blood or serum into a clean microcentrifuge tube.
- Internal Standard (IS) Spiking: Add the internal standard (e.g., JWH-018-d9) to each sample.
- Protein Precipitation: Add 0.6 mL of ice-cold acetonitrile to the sample.^[5]
- Vortexing: Vortex the mixture for 5 minutes to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 13,000 rpm for 5 minutes.
- Supernatant Transfer: Carefully transfer the organic supernatant to a clean glass vial.
- Evaporation: Evaporate the acetonitrile to dryness under a gentle stream of nitrogen at approximately 30-40°C.
- Reconstitution: Reconstitute the dry residue in 100 µL of the initial mobile phase composition (e.g., 80:20 v/v mixture of mobile phase A and B).^{[5][6]}
- Injection: Inject an aliquot (e.g., 5-10 µL) into the LC-MS/MS system.^{[5][6]}

Solid-Phase Extraction (SPE) for Blood/Serum:

- Sample Pre-treatment: Vortex the biological sample and then centrifuge at 5000 rpm for 10 minutes.^[6]

- Cartridge Conditioning: Condition an OASIS HLB SPE cartridge with 2 mL of ethyl acetate, followed by 2 mL of methanol, and finally 2 mL of distilled water.[6]
- Sample Loading: Load the pre-treated sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 2 mL of 5% methanol in water (v/v) to remove interfering substances.[6]
- Drying: Dry the cartridge under a stream of nitrogen for 10 minutes.[6]
- Elution: Elute the analyte with two 0.5 mL aliquots of methanol followed by two 0.5 mL aliquots of ethyl acetate.[6]
- Evaporation: Evaporate the combined eluates to dryness at 40°C under a nitrogen stream.[6]
- Reconstitution: Reconstitute the residue in 0.5 mL of the mobile phase A/B (80:20 v/v) mixture.[6]
- Injection: Inject a 5 µL aliquot into the LC-MS/MS system.[6]

Extraction from Hair:

- Decontamination: Wash approximately 20 mg of hair with a detergent solution, followed by water and acetone.[7][8]
- Homogenization: Pulverize the dried hair sample using a cryogenic grinder.[7][8]
- Extraction: Add 1 mL of methanol and the internal standard to the powdered hair, vortex, and sonicate.[7][8]
- Centrifugation and Filtration: Centrifuge the mixture and filter the supernatant.
- Injection: Inject an aliquot of the supernatant for LC-MS/MS analysis.[7]

Liquid Chromatography (LC) Method

- System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UPLC) system.

- Column: A reversed-phase column, such as a Waters Acquity UPLC HSS T3 (100 mm × 2.1 mm, 1.8 µm) or equivalent.[7][8]
- Mobile Phase A: 0.1% formic acid in water or 20 mmol/L ammonium acetate with 0.1% formic acid in 5% acetonitrile/water.[4][5][7][8]
- Mobile Phase B: 0.1% formic acid in acetonitrile or methanol.[4][5]
- Gradient Elution: A typical gradient starts with a higher percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analyte, followed by re-equilibration. A representative gradient is as follows: 0-2 min hold at 10% B, 2-15 min ramp to 60% B, 15-18 min ramp to 80% B, then return to initial conditions.[9]
- Flow Rate: 0.3 - 0.5 mL/min.[9]
- Column Temperature: 35 - 40°C.[9]
- Injection Volume: 5 - 10 µL.[5][6]

Tandem Mass Spectrometry (MS/MS) Method

- System: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.[9]
- Detection Mode: Multiple Reaction Monitoring (MRM).
- Capillary Voltage: 3000 - 3500 V.[4][9]
- Source Temperature: 300 - 325°C.[4][6]
- Nebulizing Gas Flow: 3 L/min.[6]
- Drying Gas Flow: 10 - 13 L/min.[6][9]
- MRM Transitions: Specific precursor-to-product ion transitions for MDMB-CHMINACA and its internal standard must be optimized. For MDMB-CHMINACA (precursor ion m/z 385.2), characteristic product ions include m/z 240.1 and 144.0.[4]

Quantitative Data

The following tables summarize typical method validation parameters for the quantification of MDMA-CHMINACA in biological samples.

Table 1: Method Validation Parameters for MDMA-CHMINACA in Blood/Serum

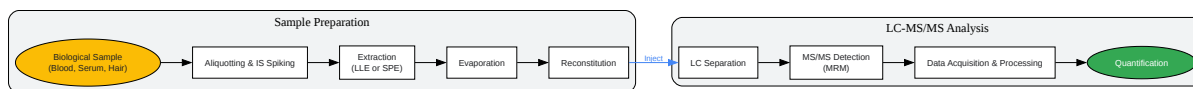
Parameter	Typical Value	Reference
Linearity Range	0.05 - 10.0 ng/mL	[6]
Correlation Coefficient (R^2)	> 0.995	[6]
Limit of Detection (LOD)	0.01 - 0.05 ng/mL	[4][6]
Limit of Quantification (LOQ)	0.05 - 0.1 ng/mL	[6]
Intra-day Precision (%CV)	< 10%	[6]
Inter-day Precision (%CV)	< 10%	[6]
Accuracy (%Bias)	Within $\pm 15\%$	[6]
Recovery	83.1 - 97.5%	[6]
Matrix Effect	91.1 - 109.4%	[6]

Table 2: Method Validation Parameters for MDMA-CHMINACA in Hair

Parameter	Typical Value	Reference
Linearity Range	1 - 50 pg/mg	[7][8]
Correlation Coefficient (R^2)	> 0.999	[7]
Limit of Detection (LOD)	0.5 - 5 pg/mg	[7][8]
Limit of Quantification (LOQ)	1 - 10 pg/mg	[7][8]
Accuracy (%Bias)	-9.6 to 13.7%	[7]
Extraction Recovery	36.1 - 93.3%	[7][8]
Matrix Effect	19.1 - 110.0%	[7][8]

Visualizations

Experimental Workflow

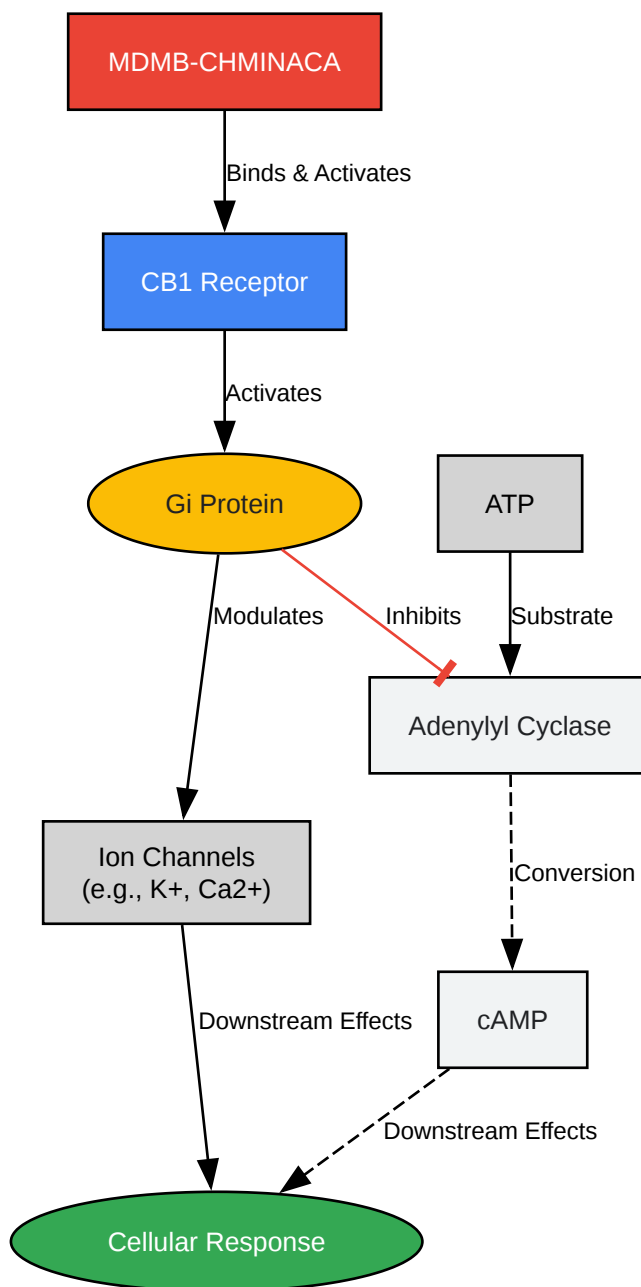


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Caption: Experimental workflow for MDMB-CHMINACA quantification.

MDMB-CHMINACA Signaling Pathway

MDMB-CHMINACA is a potent agonist of the Cannabinoid Receptor 1 (CB1), which is a G-protein coupled receptor. Its activation leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels, and modulation of ion channels.



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Caption: Simplified CB1 receptor signaling pathway.

Conclusion

The LC-MS/MS method outlined in this application note provides a robust and sensitive approach for the quantification of MDMB-CHMINACA in various biological matrices. The detailed protocols for sample preparation and instrument parameters, along with the

summarized validation data, offer a comprehensive guide for researchers in forensic toxicology, clinical chemistry, and drug metabolism studies. Adherence to these validated procedures is essential for obtaining accurate and reliable quantitative results.

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